

Application Notes and Protocols for 4-Iodo-2-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

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A Guide for the Pharmaceutical Development Professional

Prepared by a Senior Application Scientist, this document provides an in-depth technical guide on the strategic application of **4-Iodo-2-methoxy-3-methylpyridine** as a pivotal intermediate in modern pharmaceutical synthesis. This guide moves beyond simple procedural lists to offer insights into the causality behind experimental choices, ensuring that each protocol is a self-validating system for robust and reproducible results.

Strategic Overview: The Value of a Pre-functionalized Pyridine Scaffold

The pyridine ring is a cornerstone of medicinal chemistry, present in a vast number of active pharmaceutical ingredients (APIs). Its nitrogen atom acts as a hydrogen bond acceptor and can engage in crucial interactions with biological targets.^[1] The strategic functionalization of this scaffold allows medicinal chemists to fine-tune the pharmacological profile of a drug candidate, optimizing its potency, selectivity, and ADME (absorption, distribution, metabolism, and excretion) properties.^[1]

4-Iodo-2-methoxy-3-methylpyridine emerges as a particularly valuable building block for several key reasons:

- **Defined Substitution Pattern:** It provides a pre-defined arrangement of methoxy, methyl, and iodo groups, saving synthetic steps and allowing for direct entry into complex molecular architectures.
- **Reactive Handle:** The iodine atom at the C4 position serves as a highly reactive and versatile handle for carbon-carbon and carbon-heteroatom bond formation, primarily through palladium-catalyzed cross-coupling reactions. The reactivity of aryl halides in such reactions typically follows the trend $I > Br > OTf \gg Cl$.^[2]
- **Modulation of Properties:** The methoxy and methyl groups influence the electronic and steric properties of the pyridine ring, which can be leveraged to modulate the final compound's interaction with its biological target.

This guide will focus on the three most impactful cross-coupling reactions for which this intermediate is ideally suited: the Suzuki-Miyaura Coupling, the Sonogashira Coupling, and the Buchwald-Hartwig Amination.

Compound Profile and Safety Mandates

Prior to any experimental work, a thorough understanding of the reagent's properties and safety requirements is paramount.

Physicochemical Data

Property	Data	Source(s)
Molecular Formula	C ₇ H ₈ INO	[3]
Molecular Weight	249.05 g/mol	[3]
CAS Number	Varies by specific isomer; ensure verification	N/A
Appearance	Typically a solid	
Purity	≥97% recommended for synthetic applications	
Storage Conditions	Store in a dry, well-ventilated place.[4]	[3][4]

Hazard Analysis and Safe Handling

4-Iodo-2-methoxy-3-methylpyridine and related iodinated heterocycles must be handled with care. The following is a synthesis of critical safety information.

- Primary Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[5] Causes skin and serious eye irritation.[4][5] May cause respiratory irritation.[5] Prolonged or repeated exposure may have effects on the thyroid.
- Handling Precautions:
 - Work exclusively in a well-ventilated chemical fume hood.[4]
 - Avoid formation and inhalation of dust, vapors, or mists.[4][6]
 - Do not eat, drink, or smoke when using this product.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[6]
 - Skin Protection: Handle with chemical-impermeable gloves (inspect prior to use). Wear protective clothing.[6]

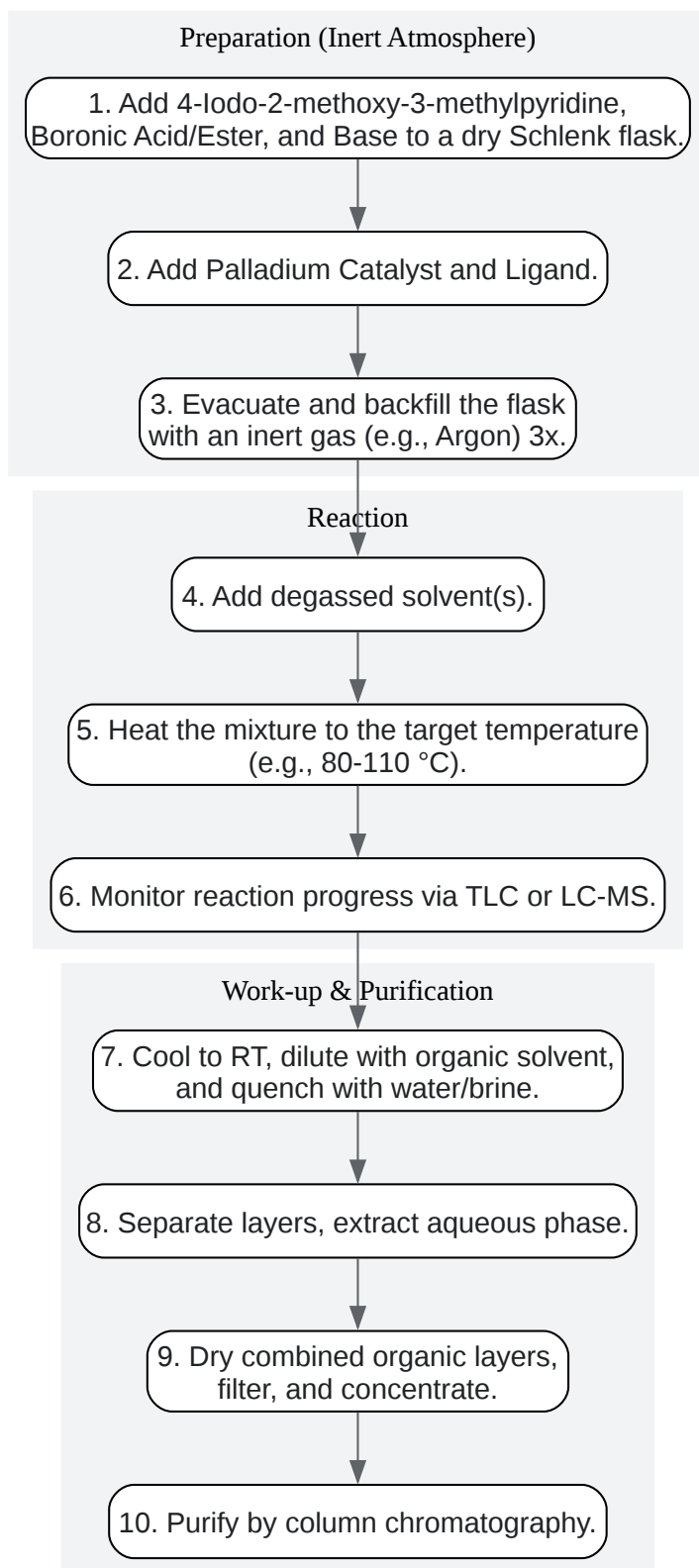
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[6]
- Emergency Procedures:
 - Ingestion: If swallowed, seek immediate medical assistance.[4]
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[4]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4]
 - Inhalation: Move the victim into fresh air. If not breathing, give artificial respiration.[4][6]

Core Application: Palladium-Catalyzed Cross-Coupling Protocols

The iodine substituent makes **4-Iodo-2-methoxy-3-methylpyridine** an excellent substrate for palladium-catalyzed cross-coupling reactions, which are fundamental transformations in pharmaceutical synthesis.

Suzuki-Miyaura Coupling: C(sp²)–C(sp²) Bond Formation

The Suzuki-Miyaura reaction is a robust method for creating a carbon-carbon bond between the pyridine ring and various aryl or vinyl boronic acids or esters.[2][7] This is a cornerstone reaction for synthesizing biaryl structures prevalent in many drug molecules.



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Caption: Workflow for a typical Suzuki-Miyaura coupling experiment.

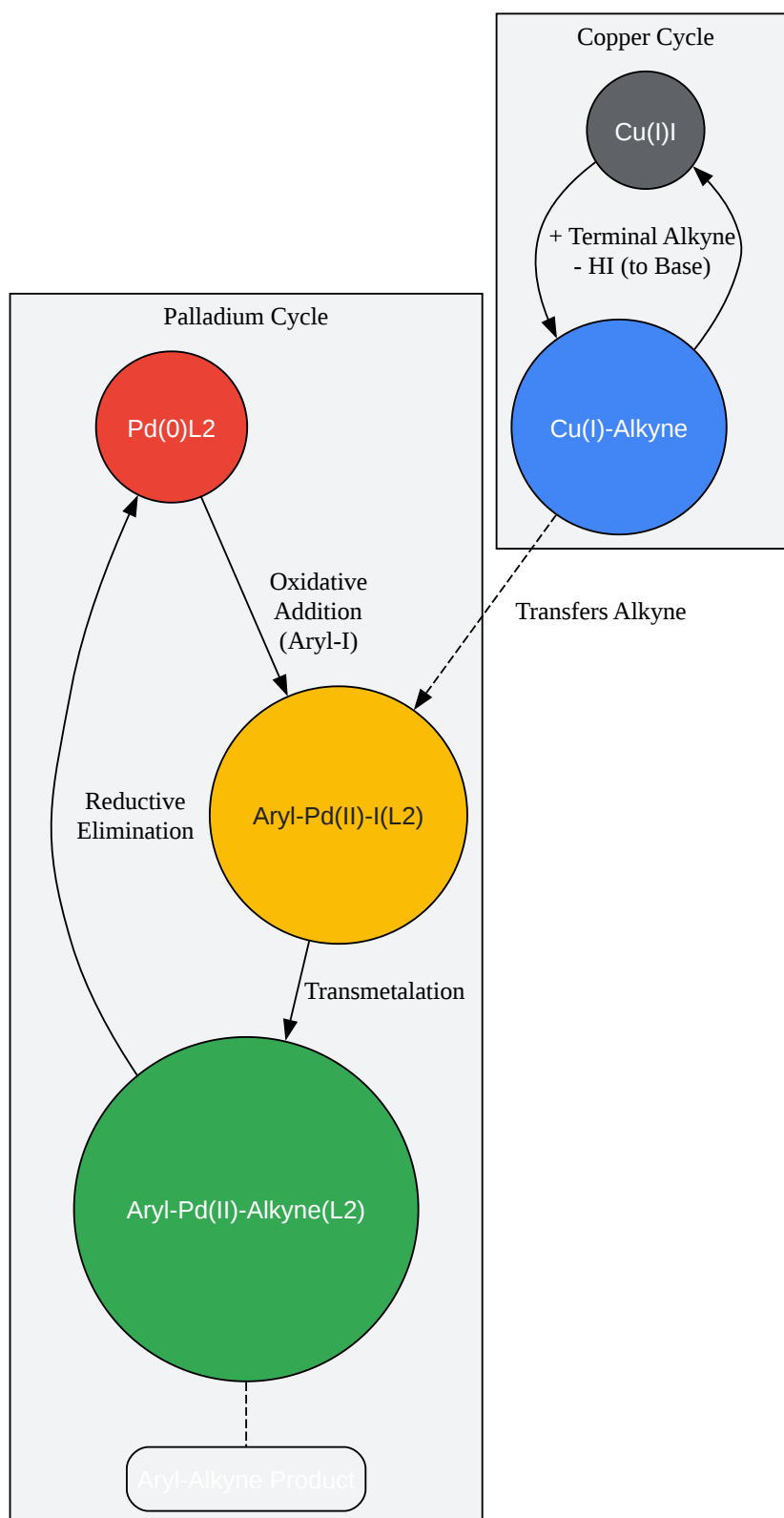
- **Reagent Preparation:** To a dry Schlenk flask equipped with a magnetic stir bar, add **4-Iodo-2-methoxy-3-methylpyridine** (1.0 equiv.), the desired arylboronic acid (1.2-1.5 equiv.), and a suitable base (e.g., K_2CO_3 or Cs_2CO_3 , 2.0-3.0 equiv.).
- **Catalyst Addition:** To the flask, add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 3-5 mol%) or a combination of a palladium source (e.g., $Pd(OAc)_2$) and a phosphine ligand.[8]
- **Inerting the System:** Seal the flask and subject it to three cycles of evacuation and backfilling with an inert gas (Argon or Nitrogen). This is critical as the active Pd(0) catalyst is oxygen-sensitive.
- **Solvent Addition:** Add a degassed solvent system (e.g., a mixture of DME/water or Toluene/Ethanol/water) via syringe.
- **Reaction Execution:** Heat the reaction mixture with vigorous stirring to the target temperature (typically 80-110 °C).
- **Monitoring:** Monitor the consumption of the starting material using an appropriate analytical technique such as Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and then brine.
- **Extraction and Drying:** Separate the organic layer. Extract the aqueous layer with the organic solvent (2x). Combine the organic layers, dry over anhydrous Na_2SO_4 or $MgSO_4$, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel to yield the desired biaryl product.
- **The Role of the Base:** The base is not merely a proton scavenger. It activates the boronic acid, forming a more nucleophilic boronate species ($[Ar-B(OH)_3]^-$) which is essential for the transmetalation step with the palladium complex.[7]
- **Choice of Catalyst/Ligand:** For simple substrates, $Pd(PPh_3)_4$ is often sufficient. For more challenging or sterically hindered couplings, using a combination of a Pd(II) precatalyst like

$\text{Pd}(\text{OAc})_2$ with bulky, electron-rich phosphine ligands (e.g., SPhos, XPhos) can dramatically improve reaction rates and yields.

- Solvent System: The presence of water is often beneficial, aiding in the dissolution of the base and facilitating the formation of the active boronate species.

Sonogashira Coupling: $\text{C}(\text{sp}^2)\text{--C}(\text{sp})$ Bond Formation

The Sonogashira coupling is the premier method for linking the pyridine ring to a terminal alkyne, creating an internal alkyne structure.^{[9][10]} This is invaluable for introducing a rigid, linear linker into a molecule or for accessing a functional group that can undergo further transformations like "click chemistry".^[11]



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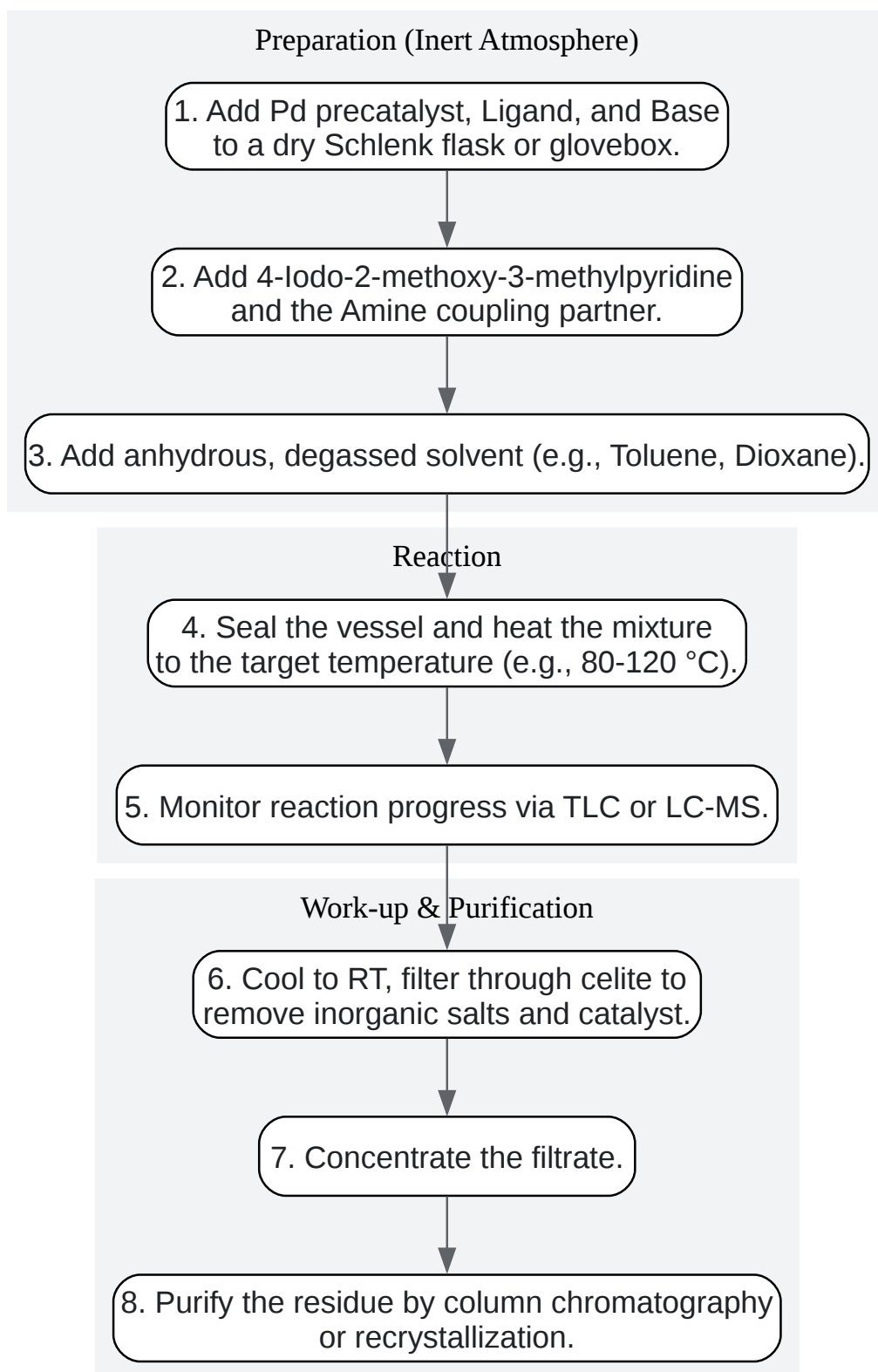
Caption: The interconnected catalytic cycles of the Sonogashira coupling.

- **Reagent Preparation:** To a dry Schlenk flask under an inert atmosphere, add **4-iodo-2-methoxy-3-methylpyridine** (1.0 equiv.), the palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$, 1-2 mol%), and the copper(I) co-catalyst (e.g., CuI , 2-4 mol%).[\[11\]](#)
- **Inerting the System:** Seal the flask and perform three evacuate/backfill cycles with Argon or Nitrogen.
- **Solvent and Base Addition:** Add an anhydrous solvent (e.g., THF or DMF) and a suitable amine base (e.g., triethylamine or diisopropylethylamine, 2.0-3.0 equiv.).[\[11\]](#) The base neutralizes the HI formed during the reaction.
- **Alkyne Addition:** Add the terminal alkyne (1.1-1.3 equiv.) dropwise via syringe to the stirred suspension.
- **Reaction Execution:** Stir the reaction at room temperature or with gentle heating (e.g., 40-60 °C).
- **Monitoring:** Monitor the reaction by TLC or LC-MS. A common side reaction is the homocoupling of the terminal alkyne (Glaser coupling), which can be minimized by maintaining rigorous anaerobic conditions.[\[12\]](#)
- **Work-up:** Upon completion, filter the reaction mixture through a pad of celite to remove catalyst residues, washing with the reaction solvent. Concentrate the filtrate under reduced pressure.
- **Extraction and Drying:** Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with saturated aqueous NH_4Cl solution (to remove copper salts), water, and brine. Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate.
- **Purification:** Purify the crude product by flash column chromatography.
- **Dual Catalyst System:** The palladium catalyst facilitates the main cross-coupling cycle, while the copper(I) iodide co-catalyst reacts with the terminal alkyne to form a copper(I) acetylide intermediate.[\[11\]](#) This species is more reactive and readily undergoes transmetalation with the palladium complex.

- **Copper-Free Variants:** For sensitive substrates where copper may cause issues (e.g., promoting side reactions or being difficult to remove), copper-free Sonogashira protocols have been developed. These typically require a higher catalyst loading or more specialized ligands and bases.
- **Amine Base:** The amine serves a dual purpose: it acts as the base to deprotonate the terminal alkyne and often serves as a solvent or co-solvent for the reaction.

Buchwald-Hartwig Amination: C(sp²)-N Bond Formation

The Buchwald-Hartwig amination is a powerful, modern method for forming carbon-nitrogen bonds, a transformation that is ubiquitous in pharmaceutical synthesis.^[13] It allows for the coupling of the pyridine ring with a wide variety of primary and secondary amines, anilines, and other nitrogen nucleophiles.^[13]



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Caption: Workflow for a typical Buchwald-Hartwig amination experiment.

- **Reagent Preparation** (in a glovebox or under a strong flow of inert gas): To a dry vial or Schlenk tube, add the palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 1-2 mol%), the specialized phosphine ligand (e.g., XPhos or RuPhos, 2-8 mol%), and a strong, non-nucleophilic base (e.g., NaOt-Bu or Cs_2CO_3 , 1.4-2.1 equiv.).[\[14\]](#)[\[15\]](#)
- **Substrate Addition:** Add **4-Iodo-2-methoxy-3-methylpyridine** (1.0 equiv.) and the amine coupling partner (1.1-1.5 equiv.).
- **Solvent Addition:** Add an anhydrous, degassed aprotic solvent such as toluene, dioxane, or THF.[\[15\]](#)
- **Reaction Execution:** Seal the vessel tightly and heat the mixture with stirring to the required temperature (typically 80-120 °C) for the specified time.
- **Monitoring:** Monitor the reaction for the disappearance of the starting materials by TLC or LC-MS.
- **Work-up:** After cooling to room temperature, dilute the mixture with a suitable organic solvent and filter through a pad of celite to remove the base and palladium residues. Wash the celite pad with more solvent.
- **Purification:** Concentrate the filtrate and purify the resulting crude material by flash column chromatography or recrystallization to obtain the desired arylamine product.
- **Ligand is Key:** The success of the Buchwald-Hartwig amination is critically dependent on the choice of ligand.[\[14\]](#) Bulky, electron-rich biaryl phosphine ligands (e.g., XPhos, RuPhos, BrettPhos) are essential. They promote the crucial, often rate-limiting, reductive elimination step that forms the C-N bond and regenerates the active Pd(0) catalyst.[\[13\]](#)
- **Base Selection:** A strong, sterically hindered base like sodium tert-butoxide (NaOt-Bu) is commonly used. It is strong enough to deprotonate the amine (or the N-H bond in the palladium complex intermediate) but is a poor nucleophile itself, preventing it from competing with the desired amine coupling partner.
- **Inert Atmosphere:** This reaction is extremely sensitive to oxygen. The Pd(0) species is easily oxidized, and the specialized phosphine ligands can also be oxidized, rendering the catalyst inactive. Rigorous exclusion of air is mandatory for success.

Quality Control and Analytical Methods

To ensure the integrity of experimental results and the quality of the final compounds, robust analytical methods are essential.

- **Reaction Monitoring:** Thin-Layer Chromatography (TLC) provides a rapid, qualitative assessment of reaction progress. For more precise, quantitative analysis, High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the methods of choice.
- **Purity Determination:** The purity of the final product should be assessed using HPLC, typically with UV detection at multiple wavelengths.[\[16\]](#)
- **Structural Confirmation:** The identity of the synthesized compound must be confirmed unequivocally. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) is the primary tool for structural elucidation, with Mass Spectrometry (MS) providing confirmation of the molecular weight.

Conclusion

4-Iodo-2-methoxy-3-methylpyridine is a high-value, versatile intermediate for pharmaceutical research and development. Its pre-functionalized scaffold and highly reactive iodinated position provide an efficient entry point for constructing complex molecular targets. Mastery of the palladium-catalyzed cross-coupling reactions detailed in this guide—Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig—empowers scientists to rapidly generate diverse libraries of novel compounds, accelerating the discovery and development of next-generation therapeutics. Adherence to the detailed protocols and safety mandates outlined herein will ensure robust, reproducible, and safe execution of these powerful synthetic transformations.

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